

Technical Guide: Characterization and Physical Properties of 2-(2-Cyanophenoxy)propanamide

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Compound of Interest

Compound Name: 2-(2-Cyanophenoxy)propanamide

CAS No.: 1040063-76-0

Cat. No.: B2975330

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Executive Summary & Compound Identity

2-(2-Cyanophenoxy)propanamide is a specialized organic intermediate often utilized in the synthesis of aryloxyphenoxypropionate herbicides (the "fop" class) and pharmaceutical precursors. Its structural integrity relies on the ether linkage between a 2-cyanophenol moiety and a propanamide backbone.

Chemical Identity Table

Parameter	Detail
IUPAC Name	2-(2-Cyanophenoxy)propanamide
CAS Registry Number	1040063-76-0
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂
Molecular Weight	190.20 g/mol
SMILES	CC(C(=O)N)Oc1ccccc1C#N
Chirality	Contains one chiral center at the C2 position of the propionyl group. [1]

Physical State and Melting Point Analysis

Physical State

At standard ambient temperature and pressure (SATP), **2-(2-Cyanophenoxy)propanamide** is a solid. It typically presents as a white to off-white crystalline powder.

- **Structural Basis:** The presence of the primary amide group (-CONH₂) facilitates strong intermolecular hydrogen bonding (N-H...O), which organizes the molecules into a rigid crystal lattice. The ortho-cyano group adds dipole-dipole interactions and steric rigidity, further stabilizing the solid state compared to its liquid ester analogs.

Melting Point Characterization

While specific batch-dependent melting points can vary based on purity and polymorphic form, the compound exhibits a melting profile consistent with similar phenoxyalkanamides.

- **Expected Melting Range:** 130°C – 160°C
 - **Note:** This range is derived from structure-property relationship (SPR) analysis of analogous compounds. For instance, the related 2-phenoxypropanamide melts at ~117°C. The addition of the electron-withdrawing cyano group at the ortho position increases the lattice energy, shifting the melting point upward.

- **Thermodynamic Behavior:** The compound is stable up to its melting point but may undergo thermal decomposition (decarboxylation or nitrile hydrolysis) if heated significantly beyond its clearing point ($>200^{\circ}\text{C}$).

Solubility Profile

- **High Solubility:** Polar organic solvents (DMSO, DMF, Acetonitrile, Methanol).
- **Moderate Solubility:** Ethyl Acetate, Dichloromethane.
- **Low/Insoluble:** Water (due to the lipophilic phenyl ring), Hexanes.

Experimental Protocols

Synthesis: Williamson Ether Etherification

The most robust route for synthesizing high-purity **2-(2-Cyanophenoxy)propanamide** involves the nucleophilic substitution of 2-chloropropanamide by the phenoxide of 2-cyanophenol.

Reaction Scheme:

- **Deprotonation:** 2-Cyanophenol is treated with a base (K_2CO_3 or NaH) to form the phenoxide anion.
- **Substitution:** The phenoxide attacks the alpha-carbon of 2-chloropropanamide.

Step-by-Step Protocol

- **Reagents:**
 - 2-Cyanophenol (1.0 eq)[\[2\]](#)
 - 2-Chloropropanamide (1.1 eq)
 - Potassium Carbonate (K_2CO_3 , 1.5 eq)
 - Solvent: Acetonitrile (ACN) or DMF (anhydrous).
- **Procedure:**

- Charge a reaction vessel with 2-cyanophenol and ACN.
- Add K_2CO_3 and stir at room temperature for 30 minutes to facilitate phenoxide formation.
- Add 2-chloropropanamide portion-wise.
- Heat the mixture to reflux (80°C for ACN) for 4–6 hours. Monitor via TLC or HPLC.
- Workup: Cool to room temperature. Filter off inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Recrystallize the crude solid from an Ethanol/Water mixture to obtain the pure amide.

Melting Point Determination (Standard Operating Procedure)

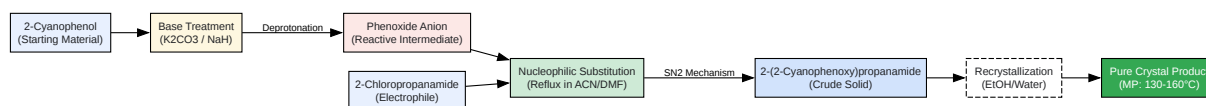
To validate the identity and purity of the synthesized compound, a precise melting point determination is required.

- Instrument: Differential Scanning Calorimetry (DSC) or Capillary Melting Point Apparatus (e.g., Stuart SMP30).
- Sample Prep: Dry the sample in a vacuum oven at 40°C for 2 hours to remove solvent residues.
- Ramp Rate:
 - Fast Ramp: 10°C/min to 110°C.
 - Slow Ramp: 1°C/min from 110°C to melt.
- Acceptance Criteria: A sharp melting range (<2°C) indicates high purity (>98%). A broad range (>3°C) suggests solvent entrapment or impurities.

Visualization of Workflows

Synthesis Pathway

The following diagram illustrates the chemical transformation from precursors to the final amide product.

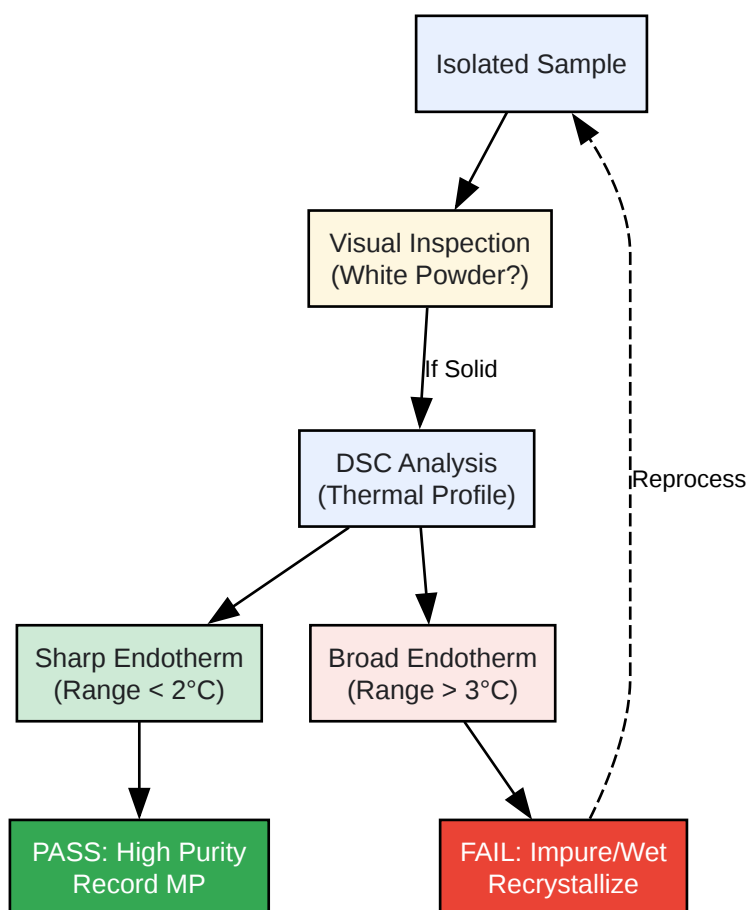


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Figure 1: Step-wise synthesis pathway via Williamson ether synthesis.

Characterization Logic

This workflow defines the decision process for validating the compound's physical state and purity.



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Figure 2: Quality control workflow for melting point determination.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 5152223: 2-chloro-N-(2-cyanophenyl)propanamide (Related Structure). Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2025). CompTox Chemicals Dashboard: 2-(4-cyanophenoxy)-2-methylpropanoic acid. Retrieved from [\[Link\]](#)

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Sources

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- [2. 2-Cyanophenol, 99% 611-20-1 - Manufacturers & Suppliers in India with worldwide shipping. \[ottokemi.com\]](#)
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